

# Understanding Sulfaethoxyypyridazine & Regulatory Framework

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Sulfaethoxyypyridazine

CAS No.: 963-14-4

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### Q1: What is the regulatory status of Sulfaethoxyypyridazine in food-producing animals?

**Sulfaethoxyypyridazine** is a sulfonamide antibiotic. According to the U.S. regulatory framework, it is **not** one of the sulfonamide drugs prohibited for use in lactating dairy cattle [1]. This implies it can be used legally, but strict adherence to withdrawal periods is mandatory to prevent illegal residues in food products.

**Q2: What is the fundamental principle for preventing drug residues in food?** The cornerstone of residue prevention is the **withdrawal period**. This is the legally mandated time that must pass between the last administration of a drug to an animal and the time that animal or its products (like meat or milk) can enter the food supply. This period is established during the drug approval process to ensure residue levels decay to safe, legal limits [1].

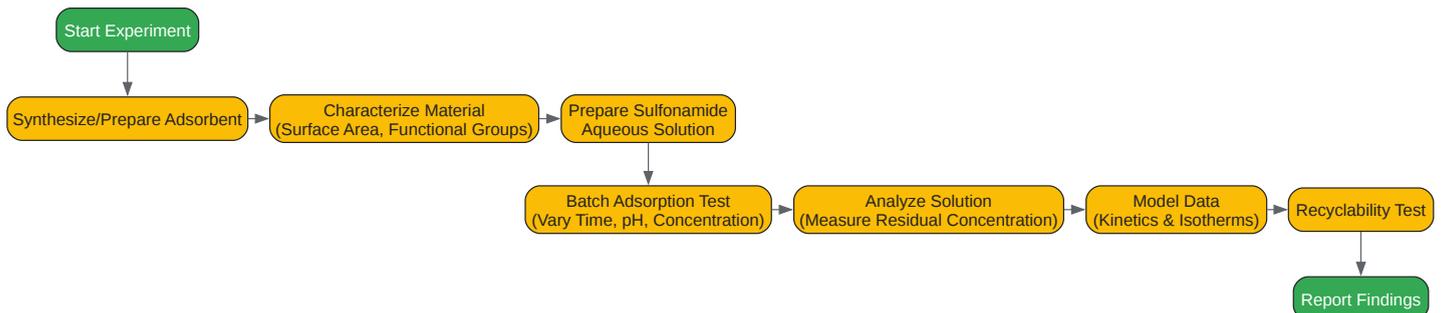
## Advanced Strategies for Sulfonamide Residue Removal from Water

While specific data for **sulfaethoxyypyridazine** is limited, recent research into removing sulfonamide antibiotics from water can inform experimental approaches. The following table summarizes two advanced adsorption techniques:

Adsorbent Material	Target Sulfonamides	Reported Adsorption Capacity	Key Mechanism	Reusability
M(Co & Ni)-BTC@Wool Composite [2]	Sulfamethazine, Sulfanilamide	292.44 - 420.38 mg/g	Adsorption via Pseudo-second-order kinetics	Demonstrated to be recyclable
N, P-co-doped Graphitic Biochar (NPBC900) [3]	Sulfapyridine	High efficiency (98.33% removal)	Non-radical oxidation ( $^1O_2$ ) & electron transfer	Exceptional stability and reusability

### Experimental Workflow for Adsorption Studies:

The diagram below outlines a general experimental workflow for evaluating adsorbent materials, based on the methodologies described in the research [2] [3].



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## Analytical Method for Multi-Residue Detection

For validating the efficiency of any removal strategy, precise detection of residue levels is essential. Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) is a powerful method for this purpose.

### Detailed Protocol: Multi-Residue Analysis by LC-MS/MS

This method is adapted from a procedure developed for detecting sulfonamides, macrolides, and quinolones in cheese and can be tailored for water or tissue analysis [4].

- **1. Sample Preparation:**

- Weigh a homogenized sample.
- Perform extraction using a suitable solvent (e.g., acetonitrile) with added salts to induce phase separation.
- Centrifuge the mixture to clarify the extract.

- **2. Solid-Phase Extraction (SPE) Clean-up:**

- Condition a suitable SPE cartridge (e.g., C18, polymer-based).
- Load the clarified extract onto the cartridge.
- Wash with a mild solvent to remove impurities.
- Elute the target sulfonamides with a strong solvent (e.g., methanol or acetonitrile).
- Evaporate the eluent to dryness under a gentle stream of nitrogen and reconstitute in a mobile phase compatible with LC-MS/MS.

- **3. LC-MS/MS Analysis:**

- **Chromatography:**

- **Column:** Use a reverse-phase C18 column.
- **Mobile Phase:** A gradient of water and an organic solvent (e.g., methanol or acetonitrile), both modified with 0.1% formic acid to enhance ionization.
- **Flow Rate:** 0.2 - 0.3 mL/min.

- **Mass Spectrometry:**

- **Ionization:** Electrospray Ionization (ESI) in positive mode.
- **Detection:** Multiple Reaction Monitoring (MRM). For each sulfonamide (including **sulfaethoxypyridazine**), two specific transitions from the precursor ion to product ions are monitored for confident identification and quantification.

## Frequently Asked Questions

**Q: Why are sulfonamides like sulfaethoxy pyridazine a particular environmental concern?**

Sulfonamides are chemically stable and highly mobile in the environment. They can leach through soil into groundwater, posing a risk of promoting antibiotic-resistant bacteria in the environment [2].

**Q: My analytical method needs to be very sensitive. What are the Key Performance Indicators (KPIs) for a method like the one described?** For a validated LC-MS/MS method, you should aim for [4]:

- **Recovery:** Typically between 70-120%.
- **Precision:** Relative Standard Deviation (RSD) of less than 20%.
- **Limit of Detection (LOD) & Quantification (LOQ):** Values should be less than the established Maximum Residue Limits (MRLs) for your target matrix.

## Key Considerations for Researchers

The most pertinent scientific literature currently addresses sulfonamides as a broad class. When designing your experiments for **sulfaethoxy pyridazine** specifically, you may need to:

- **Extrapolate from Class Data:** Use the methodologies for adsorbents like MOF-composites or doped biochars as a starting point, testing their efficacy specifically for **sulfaethoxy pyridazine**.
- **Validate Specificity:** Ensure that any analytical method you develop or use is specifically tuned and validated for **sulfaethoxy pyridazine**, as its chemical properties (e.g., polarity, ionization efficiency) will differ from other sulfonamides like sulfamethazine or sulfapyridine.

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## References

1. Preventing Antibiotic Residues [beefresearch.org]
2. Remarkable remove of sulfa drugs from water by one-pot ... [sciencedirect.com]
3. Efficient removal of sulfonamides in complex aqueous ... [pubs.rsc.org]
4. Development and validation of a multi-residue method for ... [sciencedirect.com]

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**Address:** Ontario, CA 91761, United States

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